

# Technical Guide: 3,5-Dimethylphenol-d10

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## Compound of Interest

Compound Name: 3,5-Dimethylphenol-d10

Cat. No.: B15383901

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This technical guide provides a comprehensive overview of the molecular weight of **3,5-Dimethylphenol-d10**, including comparative data with its unlabeled counterpart. It also outlines a standard experimental protocol for molecular weight determination and illustrates the analytical workflow.

## Core Data

The molecular weight of chemical compounds is a fundamental parameter in research and development, impacting everything from reaction stoichiometry to analytical characterization. For isotopically labeled compounds such as **3,5-Dimethylphenol-d10**, precise molecular weight determination is crucial for its application in metabolic studies, quantitative analysis, and as an internal standard.

## Quantitative Data Summary

The table below summarizes the key molecular weight information for both **3,5-Dimethylphenol-d10** and its non-deuterated form, 3,5-Dimethylphenol.

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number
3,5-Dimethylphenol-d10	C <sub>8</sub> D <sub>10</sub> O	132.226[1]	1192812-51-3[1]
3,5-Dimethylphenol	C <sub>8</sub> H <sub>10</sub> O	122.16[2][3]	108-68-9[2][4][5][6][7]

# Experimental Protocol: Molecular Weight Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

The determination of the molecular weight of **3,5-Dimethylphenol-d10** is routinely achieved using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the analyte from a mixture and then ionizes it to determine its mass-to-charge ratio, which directly corresponds to its molecular weight.

Objective: To verify the molecular weight of **3,5-Dimethylphenol-d10**.

Materials:

- **3,5-Dimethylphenol-d10** standard
- High-purity solvent (e.g., Dichloromethane, Hexane)
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Appropriate GC column (e.g., non-polar or medium-polar)
- Inert carrier gas (e.g., Helium, Hydrogen)

Methodology:

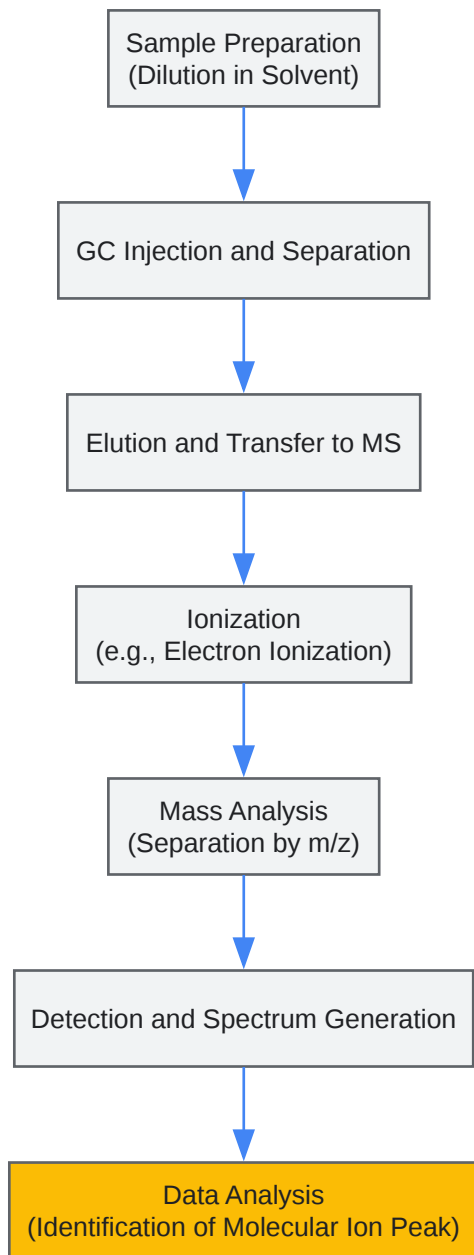
- Sample Preparation: A dilute solution of **3,5-Dimethylphenol-d10** is prepared in a suitable high-purity solvent. The concentration should be optimized to avoid detector saturation.
- GC Separation:
  - The GC oven temperature program is set to ensure good separation of the analyte from any potential impurities and the solvent front. A typical program might start at a low temperature, ramp up to a higher temperature, and then hold for a period.
  - A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.

- The vaporized sample is carried onto the analytical column by the inert carrier gas. The separation is based on the differential partitioning of the analyte between the mobile phase (carrier gas) and the stationary phase of the column.
- MS Detection and Analysis:
  - As the **3,5-Dimethylphenol-d10** elutes from the GC column, it enters the ion source of the mass spectrometer.
  - In the ion source, the molecules are ionized, typically through electron ionization (EI).
  - The resulting ions are then accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by the mass analyzer.
  - The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum. The molecular ion peak ( $[M]^+$ ) in the mass spectrum will correspond to the molecular weight of **3,5-Dimethylphenol-d10**.

## Analytical Workflow

The following diagram illustrates the logical workflow for the determination of the molecular weight of **3,5-Dimethylphenol-d10** using GC-MS.

## Workflow for Molecular Weight Determination of 3,5-Dimethylphenol-d10



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Caption: A flowchart of the GC-MS analytical workflow.

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